

Confirming the inhibitory mechanism of 2,3-O-Isopropylidenyl euscaphic acid

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Compound of Interest

Compound Name: 2,3-O-Isopropylidenyl euscaphic acid

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Unveiling the Inhibitory Mechanisms of Euscaphic Acid: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the inhibitory mechanisms of euscaphic acid, a natural triterpenoid, against key cellular signaling pathways implicated in cancer and inflammation. Due to the limited specific data on the inhibitory mechanisms of its derivative, **2,3-O-Isopropylidenyl euscaphic acid**, this document focuses on the well-documented activities of the parent compound. We present a comparative analysis with other known inhibitors, supported by experimental data and detailed protocols to aid in research and development.

Overview of Euscaphic Acid's Inhibitory Profile

Euscaphic acid has demonstrated a multi-faceted inhibitory profile, targeting several key signaling pathways involved in cell proliferation, survival, and inflammation. Its primary mechanisms of action include the inhibition of the PI3K/AKT/mTOR pathway, suppression of NF- κ B activation, and enzymatic inhibition of acetylcholinesterase and α -glucosidase.^{[1][2][3]}

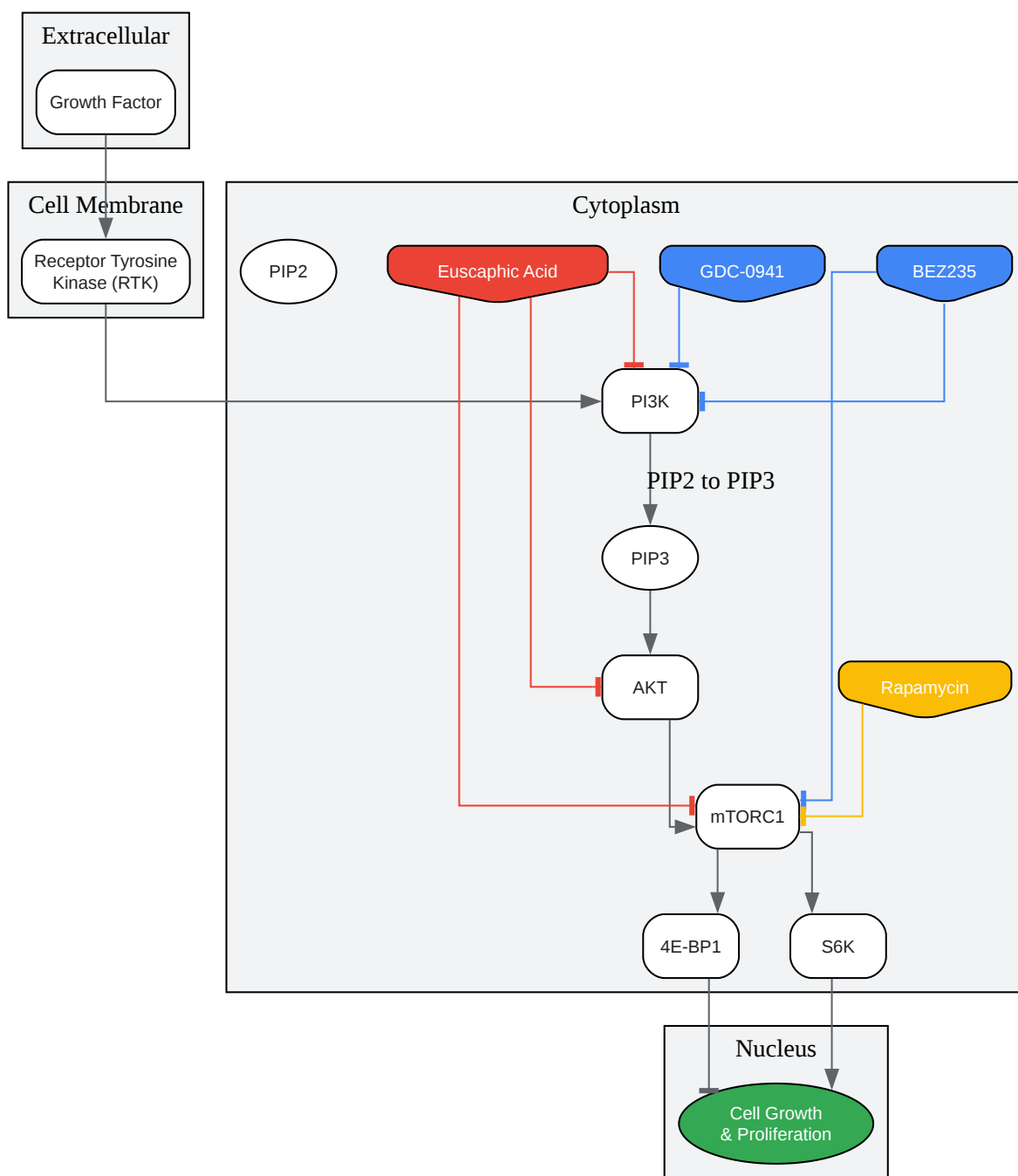
Inhibition of the PI3K/AKT/mTOR Signaling Pathway

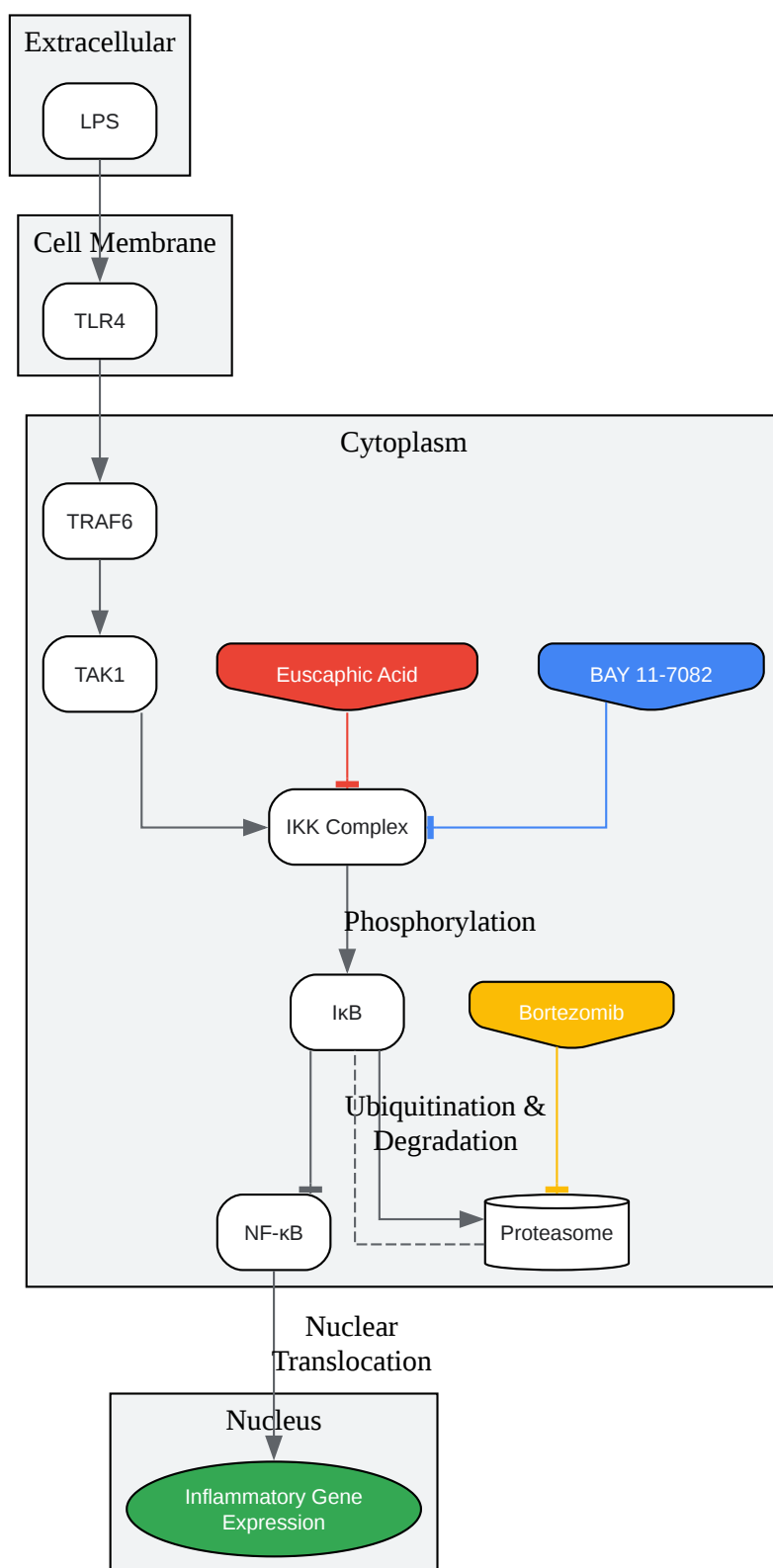
The PI3K/AKT/mTOR pathway is a critical regulator of cell growth, proliferation, and survival, and its dysregulation is a hallmark of many cancers.[4][5][6][7][8] Euscaphic acid has been shown to effectively suppress this pathway, leading to apoptosis and cell cycle arrest in cancer cells.[1]

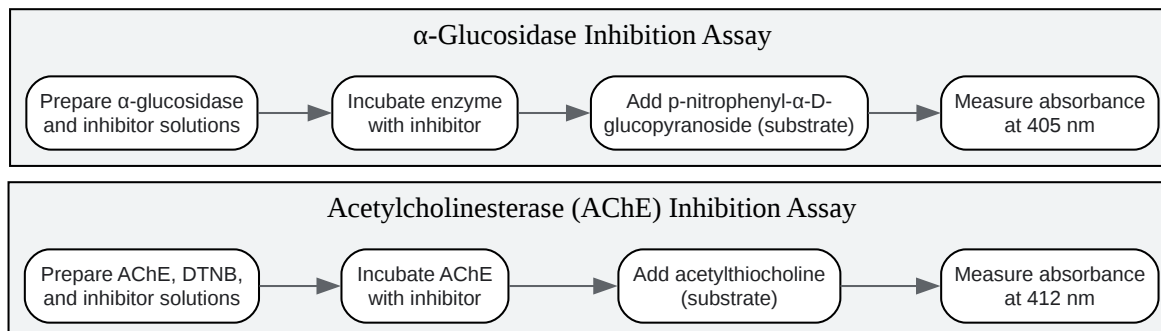
Comparative Inhibitory Data:

Compound	Target(s)	IC50 / Effective Concentration	Cell Line(s)	Reference
Euscaphic Acid	PI3K, p-AKT, p-mTOR	IC50: 33.39 μ g/mL (CNE-1), 36.86 μ g/mL (C666-1)	CNE-1, C666-1 (Nasopharyngeal carcinoma)	[1]
BEZ235 (Dactolisib)	Dual PI3K/mTOR inhibitor	Low nanomolar range	Various cancer cell lines	[8]
GDC-0941 (Pictilisib)	Pan-PI3K inhibitor	Low nanomolar range	Various cancer cell lines	[5]
Rapamycin (Sirolimus)	mTORC1 inhibitor	Low nanomolar range	Various cancer cell lines	[5]

Signaling Pathway Diagram:







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References

- 1. Euscaphic acid inhibits proliferation and promotes apoptosis of nasopharyngeal carcinoma cells by silencing the PI3K/AKT/mTOR signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. Euscaphic acid | CAS:53155-25-2 | Manufacturer ChemFaces [chemfaces.com]
- 4. [PDF] Picking the Point of Inhibition: A Comparative Review of PI3K/AKT/mTOR Pathway Inhibitors | Semantic Scholar [semanticscholar.org]
- 5. aacrjournals.org [aacrjournals.org]
- 6. aacrjournals.org [aacrjournals.org]
- 7. Recent Advances in Dual PI3K/mTOR Inhibitors for Tumour Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Inhibition of the PI3K/AKT/mTOR Pathway in Solid Tumors - PMC [pmc.ncbi.nlm.nih.gov]
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